Technical Monograph: 2-Chloro-N-(2-methoxy-5-nitrophenyl)acetamide

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Compound of Interest	
Compound Name:	*2-chloro-N-(2-methoxy-5-nitrophenyl)acetamide*
CAS No.:	*58795-63-4*
Cat. No.:	*B1607580*

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CAS Registry Number: 58795-63-4 Compound Class:

-Haloacetamide / Nitroaromatic Scaffold Primary Utility: Covalent Kinase Inhibitor Intermediate, Heterocyclic Precursor

Executive Summary: The "Warhead" Scaffold

In the landscape of medicinal chemistry, **2-chloro-N-(2-methoxy-5-nitrophenyl)acetamide** serves a dual purpose. First, it acts as a robust electrophilic "warhead"—the

-chloroacetamide moiety is a classic covalent trap for cysteine residues in kinase active sites (e.g., EGFR, BTK), a mechanism validated in third-generation inhibitors like Osimertinib (which utilizes a structurally homologous acrylamide/chloroacetamide scaffold).

Second, it functions as a divergent intermediate. The presence of the ortho-methoxy and meta-nitro groups allows for regiospecific reduction and cyclization, making this compound a critical building block for synthesizing quinoxalines and benzimidazoles—privileged structures in oncology and virology.

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Physicochemical Profile

This compound exhibits low aqueous solubility and high crystallinity, necessitating specific solvent systems for processing.

Table 1: Core Specifications

Property	Value / Description	Note
Molecular Formula	ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">	
Molecular Weight	244.63 g/mol	
Appearance	Pale yellow to yellow crystalline solid	Nitro group chromophore induces yellowing.
Melting Point	138–142 °C (Typical Range)	Experimental verification required per batch.
Solubility (High)	DMSO, DMF, DMAc	Preferred for nucleophilic substitution reactions.
Solubility (Mod.)	Dichloromethane, Ethyl Acetate	Good for extraction/workup.
Solubility (Low)	Water, Hexanes	Useful for precipitation/trituration.
Reactivity	Electrophilic (-carbon)	Susceptible to displacement.

Synthetic Architecture

The synthesis of **2-chloro-N-(2-methoxy-5-nitrophenyl)acetamide** is an acetylation of an electron-deficient aniline. The challenge lies in preventing bis-acylation and managing the exothermic nature of the reaction to avoid hydrolysis of the chloroacetyl group.

Protocol: Acylation of 2-Methoxy-5-nitroaniline

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Reaction Logic: The amino group on the aniline is nucleophilic, but its reactivity is tempered by the electron-withdrawing nitro group. Therefore, a slightly stronger base or elevated temperature may be required compared to simple aniline, but standard conditions usually suffice.

Materials

- Precursor: 2-Methoxy-5-nitroaniline (1.0 eq)
- Reagent: Chloroacetyl chloride (1.1 eq)
- Base: Triethylamine (1.2 eq) or Potassium Carbonate (1.5 eq)
- Solvent: Dichloromethane (DCM) or Toluene (anhydrous)

Step-by-Step Methodology

- Solvation: Dissolve 2-methoxy-5-nitroaniline in anhydrous DCM (10 volumes) under an inert atmosphere (

).
- Base Addition: Add Triethylamine (TEA) dropwise at 0°C. Critical: Maintain temperature <5°C to prevent side reactions.
- Acylation: Add Chloroacetyl chloride dropwise over 30 minutes. The reaction is highly exothermic.
  - Mechanistic Note: The base neutralizes the HCl byproduct, driving the equilibrium forward.
- Monitoring: Allow to warm to Room Temperature (RT) and stir for 2–4 hours. Monitor via TLC (30% EtOAc/Hexane) or LC-MS.
- Quench & Workup:
  - Quench with cold water.
  - Wash organic layer with 1N HCl (to remove unreacted amine/TEA) followed by sat.

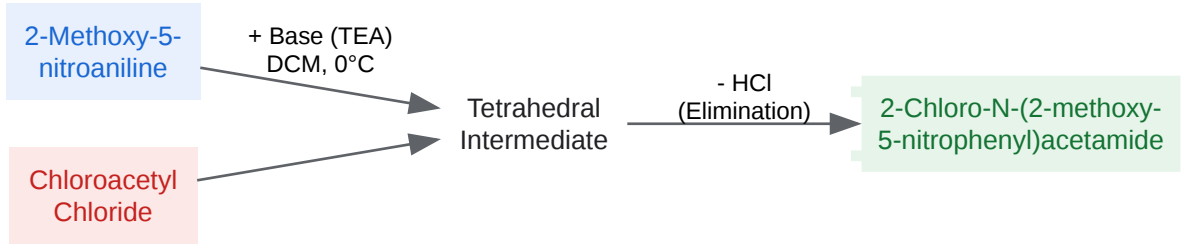
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and brine.

- Purification: Dry over

, filter, and concentrate. Recrystallize from Ethanol or Toluene to yield the target solid.

Visualization: Synthetic Pathway



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Figure 1: Acylation mechanism converting the aniline precursor to the chloroacetamide scaffold.

Reactivity & Divergent Applications

This compound is not merely an endpoint; it is a branching point for complex heterocyclic synthesis.

Pathway A: Nucleophilic Substitution ( )

The chlorine atom is a good leaving group. Treating the scaffold with secondary amines (e.g., morpholine, N-methylpiperazine) in the presence of a base (DIPEA) yields

-aminoacetamides. This is the primary route for generating kinase inhibitor libraries.

Pathway B: Cyclization to Quinoxalines

Reduction of the nitro group (

) to an amine (

) creates a 1,2-diamine system (after amide hydrolysis or direct cyclization).

- Reduction:

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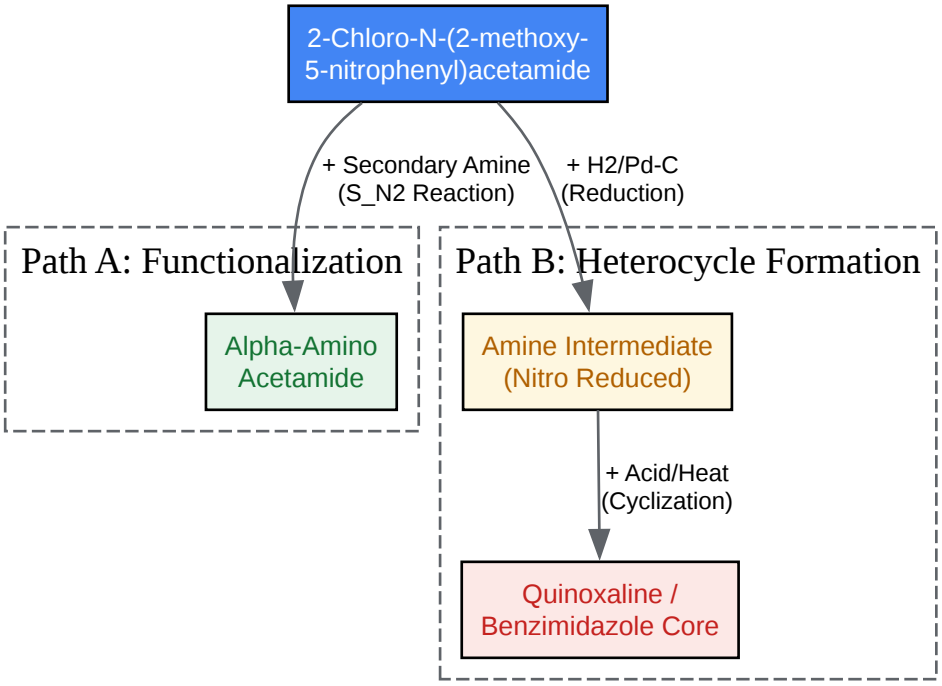
or

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- Cyclization: Under acidic conditions, the newly formed amine can attack the carbonyl (if amide remains) or the

  -carbon (intramolecular alkylation) to form fused ring systems.

Visualization: Divergent Synthesis



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Figure 2: Divergent reactivity pathways: Functionalization vs. Scaffold Cyclization.

Safety & Handling: The Covalent Hazard

As an

-chloroacetamide, this compound is an alkylating agent. It poses specific risks that must be mitigated via engineering controls.

Hazard Profile

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- Skin Sensitization: High risk. The compound can covalently bind to skin proteins (haptenization), leading to allergic contact dermatitis.
- Ocular Toxicity: Irritating to mucous membranes.
- Systemic Toxicity: Potential for methemoglobinemia (due to nitro/aniline metabolites) if ingested or absorbed in large quantities.

Mandatory Safety Protocol

- Containment: All weighing and transfer must occur inside a certified Chemical Fume Hood.
- PPE: Double nitrile gloves (0.11 mm min. thickness), lab coat, and safety glasses.
- Decontamination: Spills should be treated with a solution of 10% sodium thiosulfate (nucleophile) to quench the alkylating potential before cleaning.
- Waste: Segregate as "Halogenated Organic Waste." Do not mix with strong oxidizers.

References

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- General Synthesis of Chloroacetanilides
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